

Personal protective equipment for handling 20-Deoxyingenol 3-angelate

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Compound of Interest

Compound Name: *20-Deoxyingenol 3-angelate*

Cat. No.: *B15591127*

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Essential Safety and Handling Guide for 20-Deoxyingenol 3-angelate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **20-Deoxyingenol 3-angelate**. Adherence to these procedures is essential to ensure a safe laboratory environment. This compound is intended for research and development purposes only and should not be used for medicinal, household, or other applications.^[1] It is considered hazardous, and all personnel must be thoroughly trained on its proper handling and the associated risks.

Immediate Safety Precautions

20-Deoxyingenol 3-angelate and its chemical relatives, such as Ingenol Mebutate, are potent compounds that can cause severe skin and eye irritation, respiratory irritation, and have high acute toxicity if ingested or inhaled.^[2]

Emergency First Aid:

- Inhalation: If inhaled, immediately move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.^{[3][4][5]}

- Skin Contact: Should contact occur, immediately remove all contaminated clothing and rinse the affected skin area thoroughly with soap and plenty of water.[3][4] A doctor should be consulted.[3]
- Eye Contact: In case of eye contact, rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do so.[4][6] Seek immediate medical attention.
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[3][4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **20-Deoxyingenol 3-angelate**. The following table summarizes the required equipment.

PPE Category	Specification
Hand Protection	Chemical-impermeable gloves. Gloves must be inspected before use and disposed of properly after.[1][4][6]
Eye Protection	Safety goggles with side-shields or a face shield.[4][6]
Skin and Body	Impervious clothing to prevent skin contact.[4]
Respiratory	A suitable respirator should be used. Work in a well-ventilated area, preferably with exhaust ventilation.[3][4]

Operational Plan: Step-by-Step Handling Protocol

- Preparation: Before handling, ensure the work area is clean and uncluttered. A designated area for handling this compound is recommended. Ensure safety shower and eye wash stations are accessible.[4]

- Weighing and Aliquoting: Conduct all weighing and aliquoting in a well-ventilated fume hood to avoid dust and aerosol formation.[3][4]
- Dissolving: When preparing solutions, add the solvent to the solid compound slowly. **20-Deoxyingenol 3-angelate** is soluble in organic solvents like ethanol and DMSO.
- Storage: Keep the compound in a tightly closed container in a dry, well-ventilated place.[3] Recommended storage temperature is between 0-8°C.
- Spill Management:
 - Evacuate personnel from the spill area.
 - Wear full personal protective equipment.[4]
 - Prevent the spill from entering drains.[1]
 - For liquid spills, absorb with an inert material (e.g., diatomite, universal binders).[4]
 - For solid spills, carefully sweep up and shovel into a suitable, closed container for disposal.[6]
 - Decontaminate the spill area and equipment by scrubbing with alcohol.[4]

Disposal Plan

All waste materials, including the compound itself, contaminated consumables (e.g., gloves, wipes), and empty containers, must be treated as hazardous waste.

- Waste Collection: Collect all waste in suitable, closed, and clearly labeled containers.
- Disposal Vendor: Dispose of all waste through a licensed hazardous material disposal company.[3]
- Regulatory Compliance: Ensure that all federal, state, and local regulations for hazardous waste disposal are strictly followed.[3]

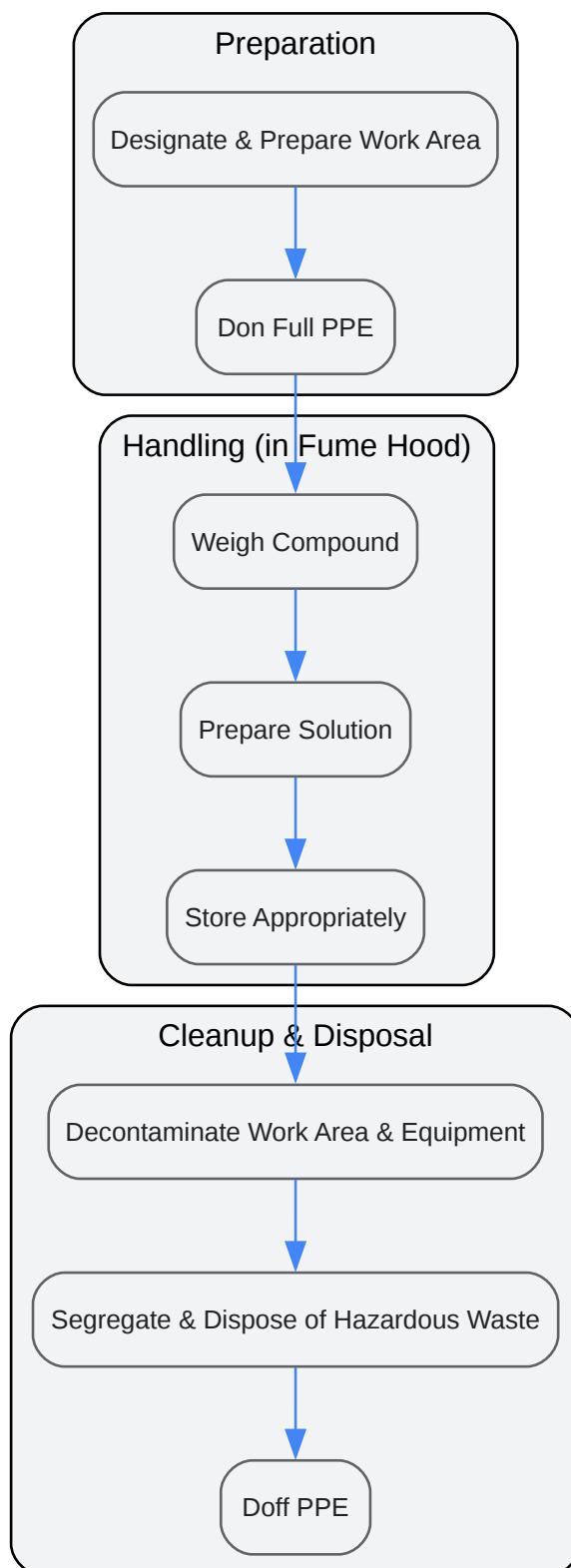
Hazard Summary

The following table summarizes the known hazards associated with **20-Deoxyingenol 3-angelate** based on available safety data sheets.

Hazard Type	GHS Classification and Statements
Acute Toxicity (Oral)	Category 1 or 3: Fatal or Toxic if swallowed.[2] [5]
Acute Toxicity (Inhalation)	Category 1 or 2: Fatal if inhaled.[2][5]
Skin Corrosion/Irritation	Category 1B or 2: Causes severe skin burns and eye damage or causes skin irritation.[2]
Eye Damage/Irritation	Category 1 or 2A: Causes serious eye damage or serious eye irritation.[2]
Respiratory Irritation	Specific Target Organ Toxicity - Single Exposure, Category 3: May cause respiratory irritation.[2]
Aquatic Hazard	Acute and Chronic, Category 1: Very toxic to aquatic life with long-lasting effects.[5]

Handling Workflow Diagram

The following diagram illustrates the standard workflow for handling **20-Deoxyingenol 3-angelate** in a laboratory setting.



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Caption: Workflow for Handling **20-Deoxyingenol 3-angelate**.

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